

3-(Boc-Amino)-3-phenylpropionic acid CAS number

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Compound of Interest

Compound Name: 3-(Boc-Amino)-3-phenylpropionic acid

Cat. No.: B1141246

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An In-depth Technical Guide to 3-(Boc-Amino)-3-phenylpropionic Acid

This technical guide provides comprehensive information on 3-(tert-butoxycarbonylamino)-3-phenylpropionic acid, a key building block in peptide synthesis and drug development. It is intended for researchers, scientists, and professionals in the pharmaceutical and biochemical fields. This document covers the compound's chemical and physical properties, applications, and detailed experimental protocols.

Chemical Identification and Properties

3-(Boc-Amino)-3-phenylpropionic acid is a derivative of β -phenylalanine protected with a tert-butyloxycarbonyl (Boc) group. This protecting group enhances stability and solubility, making it a valuable reagent in organic synthesis, particularly for constructing peptide backbones and developing peptidomimetics.^{[1][2][3]} The compound exists as a racemic mixture and as individual enantiomers, each with a distinct CAS Registry Number.

CAS Numbers:

- Racemic (DL) Mixture: 14676-01-8^{[4][5][6]}
- (S)-Enantiomer: 103365-47-5^{[7][8]}
- (R)-Enantiomer: 161024-80-2^[9]

The following tables summarize the key quantitative data for the racemic mixture and its enantiomers.

Table 1: Physicochemical Properties of **3-(Boc-Amino)-3-phenylpropionic Acid** (Racemic)

| Property | Value | Source(s) |
|-------------------|--|--|
| CAS Number | 14676-01-8 | [4] [5] [6] [10] |
| Molecular Formula | C ₁₄ H ₁₉ NO ₄ | [4] [5] [10] |
| Molecular Weight | 265.30 g/mol | [4] [5] [10] |
| Appearance | White to off-white powder or crystals | [4] [5] [6] |
| Melting Point | 186 °C | [4] [5] |
| Boiling Point | 423.2 °C at 760 mmHg | [4] |
| Density | 1.158 g/cm ³ | [4] [5] |
| Purity | ≥95% | [4] |
| IUPAC Name | 3-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoic acid | [4] [10] |

Table 2: Physicochemical Properties of Enantiomers

| Property | (S)-Enantiomer | (R)-Enantiomer | Source(s) |
|-------------------|---------------------------|------------------|---|
| CAS Number | 103365-47-5 | 161024-80-2 | [7] [8] [9] |
| Molecular Formula | C14H19NO4 | C14H19NO4 | [7] [9] |
| Molecular Weight | 265.31 g/mol | 265.31 g/mol | [9] [11] |
| Appearance | White to off-white powder | - | [7] |
| Melting Point | - | 123.4 °C | [9] |
| Purity | ≥94.0% - 95% | - | [7] |
| Storage Temp. | 2 - 8 °C | Room Temperature | [11] |

Applications in Research and Drug Development

3-(Boc-Amino)-3-phenylpropionic acid is a versatile intermediate with significant applications in several areas of research:

- **Peptide Synthesis:** As a Boc-protected β -amino acid, it is a fundamental building block in Solid-Phase Peptide Synthesis (SPPS) and solution-phase synthesis for creating peptidomimetics and other complex peptide structures.[\[1\]](#)[\[2\]](#)[\[11\]](#) The Boc group provides stable protection of the amine under basic and nucleophilic conditions and can be readily removed under acidic conditions.
- **Pharmaceutical Development:** The compound is a key intermediate in the synthesis of bioactive molecules. Its phenyl group and chiral center make it valuable for designing novel therapeutics, particularly for neurological disorders and cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#) The chiral nature is often critical for drug efficacy and specificity.[\[3\]](#)[\[11\]](#)
- **Biochemical Research:** It is used to study protein-protein interactions and enzyme functions, helping to elucidate metabolic pathways and disease mechanisms.[\[11\]](#)

Experimental Protocols

The following section details a representative protocol for the incorporation of **3-(Boc-Amino)-3-phenylpropionic acid** into a peptide chain using manual Boc-chemistry Solid-Phase

Peptide Synthesis (SPPS).

Protocol: Manual Boc-SPPS for Peptide Synthesis

This protocol outlines the general steps for coupling **3-(Boc-Amino)-3-phenylpropionic acid** to a resin-bound amino acid.

Materials:

- Merrifield resin (or other suitable resin for Boc chemistry)
- First Boc-protected amino acid (e.g., Boc-L-Alanine)
- **3-(Boc-Amino)-3-phenylpropionic acid**
- Coupling reagents: Dicyclohexylcarbodiimide (DCC) or HBTU/HOBt
- Base: N,N-Diisopropylethylamine (DIPEA)
- Deprotection reagent: Trifluoroacetic acid (TFA)
- Solvents: Dichloromethane (DCM), N,N-Dimethylformamide (DMF), Methanol (MeOH)
- Cleavage reagent: Anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA) with scavengers (e.g., anisole)
- Diethyl ether (for precipitation)

Procedure:

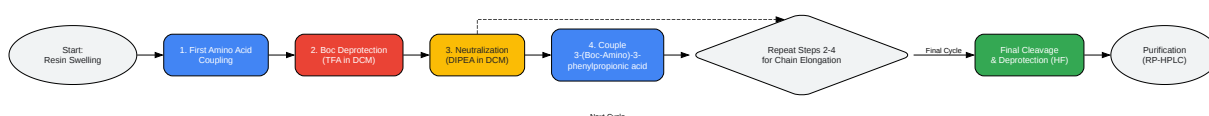
- Resin Preparation:
 - Swell the resin in DCM for 30 minutes in a suitable reaction vessel.
 - Wash the resin with DMF (3x), DCM (3x), and MeOH (3x) to remove impurities.
- First Amino Acid Coupling:

- Dissolve the first Boc-amino acid (2-3 equivalents relative to resin substitution) in a minimal amount of DMF.
- Activate the carboxylic acid by adding a coupling reagent (e.g., DCC or HBTU/HOBt) and DIPEA.
- Add the activated amino acid solution to the swollen resin and agitate for 2-4 hours at room temperature.
- Wash the resin thoroughly with DMF, DCM, and MeOH.[\[12\]](#)
- Boc Deprotection:
 - Treat the resin with a solution of 25-50% TFA in DCM for 30 minutes to remove the Boc protecting group from the coupled amino acid.
 - Wash the resin with DCM (3x) to remove excess TFA.[\[12\]](#)
- Neutralization:
 - Neutralize the resulting ammonium salt on the resin with a solution of 10% DIPEA in DCM for 10 minutes.
 - Wash the resin with DCM (3x) to remove excess base.[\[12\]](#)
- Coupling of **3-(Boc-Amino)-3-phenylpropionic acid**:
 - Dissolve **3-(Boc-Amino)-3-phenylpropionic acid** (2-3 equivalents) in a minimal amount of DMF.
 - Activate the carboxylic acid group as described in step 2.
 - Add the activated solution to the resin and agitate for 2-4 hours.
 - Wash the resin as in step 2.
- Chain Elongation:
 - Repeat steps 3-5 for each subsequent amino acid to be added to the peptide chain.

- Cleavage and Deprotection:
 - After the final coupling and deprotection step, dry the resin under vacuum.
 - Perform the cleavage of the peptide from the resin and removal of side-chain protecting groups using a strong acid like HF or TFMSA with appropriate scavengers. (Caution: HF is extremely hazardous and requires specialized equipment and safety precautions).^[12]
- Purification:
 - Precipitate the crude peptide product with cold diethyl ether.
 - Purify the final peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).^[12]

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the Boc-SPPS workflow described above.



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